

zinc chloride trihydrate crystal structure

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Compound of Interest

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An In-depth Technical Guide to the Crystal Structure of Zinc Chloride Trihydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zinc chloride trihydrate, with the systematic name hexaaquazinc tetrachloridozinc ($[\text{Zn}(\text{H}_2\text{O})_6][\text{ZnCl}_4]$), is a crystalline compound of significant interest due to the diverse coordination chemistry of zinc in aqueous solutions.^{[1][2]} Understanding its solid-state structure is crucial for applications ranging from chemical synthesis to the formulation of pharmaceutical products where zinc-containing species are utilized. This guide provides a comprehensive overview of the crystal structure of zinc chloride trihydrate, detailing its crystallographic parameters, the experimental protocols for its characterization, and a visualization of its structural components.

Crystal Structure and Data

The crystal structure of zinc chloride trihydrate has been determined through single-crystal X-ray diffraction.^{[1][3][4][5]} It crystallizes in the orthorhombic space group $P2_12_12_1$.^[1] A key feature of this structure is that it is not a simple hydrate of zinc chloride, but rather an ionic compound composed of two distinct complex ions: the hexaaquazinc(II) cation, $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$, and the tetrachloridozincate(II) anion, $[\text{ZnCl}_4]^{2-}$.^{[1][2][6][7]}

The crystal lattice contains three crystallographically unique zinc centers.[1][6] Two of these zinc atoms are located at centers of inversion and are octahedrally coordinated by six water molecules, forming the $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$ cations. The third zinc atom is tetrahedrally coordinated by four chloride ions, forming the $[\text{ZnCl}_4]^{2-}$ anion.[1][2][6] These complex ions are arranged in a cesium chloride (CsCl)-like packing motif.[1][7] The structure is further stabilized by a network of hydrogen bonds between the aqua ligands of the cations and the chloride anions.[1][6]

The crystallographic data for zinc chloride trihydrate are summarized in the table below.

Parameter	Value
Chemical Formula	$[\text{Zn}(\text{H}_2\text{O})_6][\text{ZnCl}_4]$
Formula Weight	380.68 g/mol
Crystal System	Orthorhombic
Space Group	$P2_12_12_1$
Unit Cell Dimensions	$a = 6.9795 (3) \text{ \AA}$, $b = 11.3350 (6) \text{ \AA}$, $c = 11.4581 (6) \text{ \AA}$
Unit Cell Volume	$905.79 (9) \text{ \AA}^3$
Z	2
Calculated Density	1.814 Mg/m^3
Radiation	Mo $K\alpha$ ($\lambda = 0.71073 \text{ \AA}$)
Temperature	150 K

Experimental Protocols

Synthesis and Crystallization

Single crystals of zinc chloride trihydrate were obtained by the slow evaporation of a concentrated aqueous solution of zinc chloride.[1][6][7]

- Preparation of Saturated Solution: A solution of 69.14 wt% zinc chloride (ZnCl_2) in water was prepared. High-purity, commercially available zinc chloride (e.g., Merck, 99%) was used.

- Crystallization: The solution was cooled to 263 K (-10 °C) and maintained at this temperature for 48 hours.
- Crystal Isolation: The resulting crystals were isolated from the saturated solution. The crystals are noted to be stable in their saturated solution for extended periods when stored at low temperatures.[6]

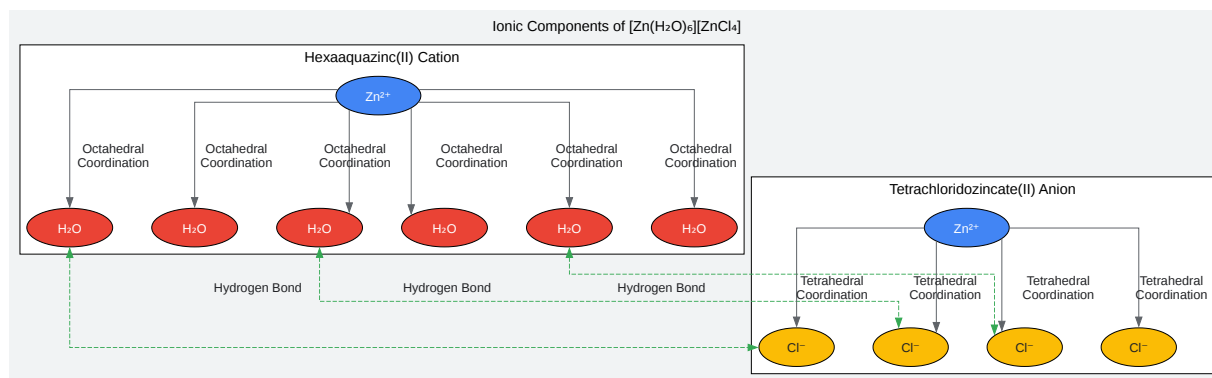
X-ray Diffraction Data Collection and Structure Refinement

The determination of the crystal structure was performed using single-crystal X-ray diffraction.

- Data Collection: A suitable single crystal was mounted on a diffractometer (e.g., Stoe IPDS 2T).[6] Data was collected at a low temperature (150 K) to minimize thermal vibrations, using graphite-monochromated Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$).
- Data Processing: The collected diffraction data were processed using software such as X-AREA for cell refinement and data reduction. An absorption correction was applied to the data.
- Structure Solution and Refinement: The crystal structure was solved using direct methods and refined by full-matrix least-squares on F^2 using software packages such as SHELXS97 and SHELXL2012.[1] All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were located in the difference Fourier map and refined with appropriate restraints.

Structural Visualization

The following diagram illustrates the fundamental ionic components and their connectivity within the crystal structure of zinc chloride trihydrate.



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Caption: Ionic structure of zinc chloride trihydrate.

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References

- 1. Crystal structures of $\text{ZnCl}_2 \cdot 2.5\text{H}_2\text{O}$, $\text{ZnCl}_2 \cdot 3\text{H}_2\text{O}$ and $\text{ZnCl}_2 \cdot 4.5\text{H}_2\text{O}$ - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [2. Crystal structures of ZnCl₂·2.5H₂O, ZnCl₂·3H₂O and ZnCl₂·4.5H₂O - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. pubs.acs.org](#) [pubs.acs.org]
- [4. d.docksci.com](#) [d.docksci.com]
- [5. Crystalline and liquid structure of zinc chloride trihydrate: a unique ionic liquid - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. researchgate.net](#) [researchgate.net]
- [7. journals.iucr.org](#) [journals.iucr.org]
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